

Ethyl 2-(aminomethyl)isonicotinate hydrochloride molecular structure and weight

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Compound of Interest

Compound Name: Ethyl 2-(aminomethyl)isonicotinate
hydrochloride

Cat. No.: B1519761

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An In-Depth Technical Guide to Ethyl 2-(aminomethyl)isonicotinate hydrochloride

This guide provides a comprehensive technical overview of **Ethyl 2-(aminomethyl)isonicotinate hydrochloride**, a pivotal chemical intermediate in modern pharmaceutical and chemical research. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's molecular characteristics, synthesis logic, and its significant applications, grounding all claims in authoritative data.

Introduction: A Versatile Heterocyclic Building Block

Ethyl 2-(aminomethyl)isonicotinate hydrochloride (CAS No: 1189983-26-3) is the hydrochloride salt of ethyl 2-(aminomethyl)pyridine-4-carboxylate.^[1] It has emerged as a crucial structural motif in medicinal chemistry and organic synthesis. Its architecture, featuring a pyridine ring substituted with a reactive primary amine and an ethyl ester, makes it an exceptionally versatile building block for creating more complex molecules.^{[1][2]} This compound is particularly valued as a key intermediate in the synthesis of pharmaceuticals, most notably for agents targeting the central nervous system (CNS).^[2] Researchers leverage its dual functionality to construct libraries of novel compounds for structure-activity relationship (SAR) studies, aiming to develop new therapeutics for neurological disorders, including potential anticonvulsant, anxiolytic, or neuroprotective agents.^{[1][2]}

Molecular Structure and Physicochemical Properties

The utility of **Ethyl 2-(aminomethyl)isonicotinate hydrochloride** stems directly from its molecular structure. The isonicotinate core (a pyridine-4-carboxylate) provides a rigid scaffold, while the aminomethyl group at the 2-position and the ethyl ester at the 4-position offer two distinct points for chemical modification. The hydrochloride salt form enhances the compound's stability and solubility in certain solvents.

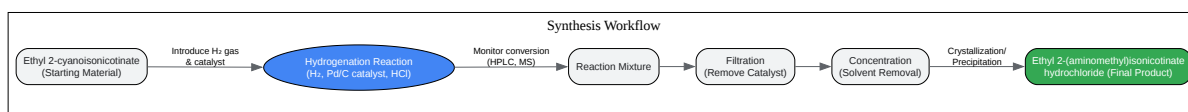
Molecular Identity

The fundamental properties of this compound are summarized below, providing a clear reference for experimental design and material handling.

Property	Value	Source(s)
Chemical Name	Ethyl 2-(aminomethyl)isonicotinate hydrochloride	[3]
Synonyms	ethyl 2-(aminomethyl)pyridine-4-carboxylate hydrochloride; ETHYL 2-(AMINOMETHYL)ISONICOTINATE HCL	[3][4]
CAS Number	1189983-26-3	[1][5]
Molecular Formula	C ₉ H ₁₃ ClN ₂ O ₂ (or C ₉ H ₁₂ N ₂ O ₂ ·HCl)	[3][5]
Molecular Weight	216.67 g/mol	[1][2][3][5]
Appearance	Off-white solid	[1]
Purity	Typically ≥97% to ≥99% (by HPLC)	[1][5]

Structural Diagram

The diagram below illustrates the core chemical structure and the connectivity of the functional groups that are central to its reactivity and application in synthesis.



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